

# JNJ-26489112: A Technical Whitepaper on a Novel Anticonvulsant Agent

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## Compound of Interest

Compound Name: JNJ-26489112

Cat. No.: B1673008

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## Abstract

**JNJ-26489112** is a novel, broad-spectrum anticonvulsant agent that has demonstrated significant efficacy in preclinical models of epilepsy. Developed as a potential successor to topiramate, it exhibits a multi-target mechanism of action, primarily involving the modulation of key ion channels implicated in neuronal excitability. This document provides a comprehensive overview of the chemical structure, physicochemical properties, pharmacological profile, and available clinical data for **JNJ-26489112**, intended to serve as a technical guide for the scientific community. Detailed experimental methodologies for key preclinical assays are also presented to facilitate further research and development.

## Chemical Structure and Physicochemical Properties

**JNJ-26489112**, with the IUPAC name (S)-N-[(6-Chloro-2,3-dihydrobenzo[1,2]dioxin-2-yl)methyl]sulfamide, is a sulfamide derivative. Its chemical structure is characterized by a chiral center at the 2-position of the dihydrobenzodioxin ring.

Chemical Structure:

- IUPAC Name: (S)-N-[(6-Chloro-2,3-dihydrobenzo[1,2]dioxin-2-yl)methyl]sulfamide[3]
- CAS Number: 871824-55-4[3]

- Molecular Formula: C<sub>9</sub>H<sub>11</sub>ClN<sub>2</sub>O<sub>4</sub>S[3]
- Molecular Weight: 278.71 g/mol [3]
- SMILES: NS(=O)(=O)NC[C@H]1COC2=C(O1)C=CC(Cl)=C2[3]
- InChI Key: KXSAIQPPGSSNKX-ZETCQYMHSA-N[3]

A summary of the key physicochemical and identification properties of **JNJ-26489112** is provided in Table 1.

Table 1: Chemical and Physical Properties of **JNJ-26489112**

Property	Value	Reference
IUPAC Name	(S)-N-[(6-Chloro-2,3-dihydrobenzo[1][2]dioxin-2-yl)methyl]sulfamide	[3]
CAS Number	871824-55-4	[3]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> ClN <sub>2</sub> O <sub>4</sub> S	[3]
Molecular Weight	278.71 g/mol	[3]
SMILES	NS(=O)(=O)NC[C@H]1COC2=C(O1)C=CC(Cl)=C2	[3]
InChI Key	KXSAIQPPGSSNKX-ZETCQYMHSA-N	[3]

## Pharmacology and Mechanism of Action

**JNJ-26489112** exhibits a broad-spectrum anticonvulsant profile, demonstrating efficacy against seizures induced by various methods, including audiogenic, electrical, and chemical stimuli in rodent models.[1][2] Its mechanism of action is multifactorial, involving the modulation of several key ion channels that regulate neuronal excitability.

## Ion Channel Activity

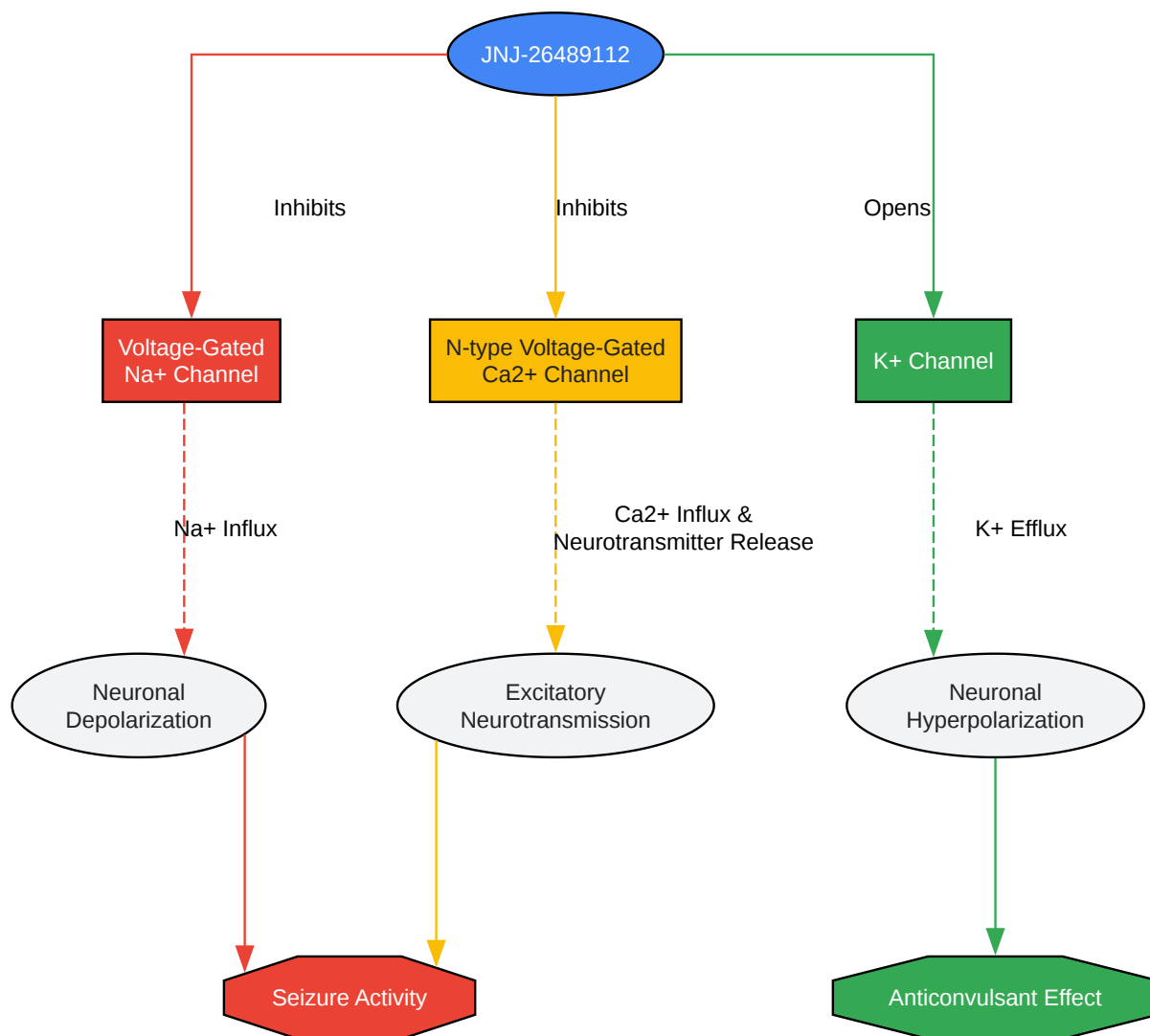
The primary mechanism of action of **JNJ-26489112** is attributed to its effects on voltage-gated ion channels:

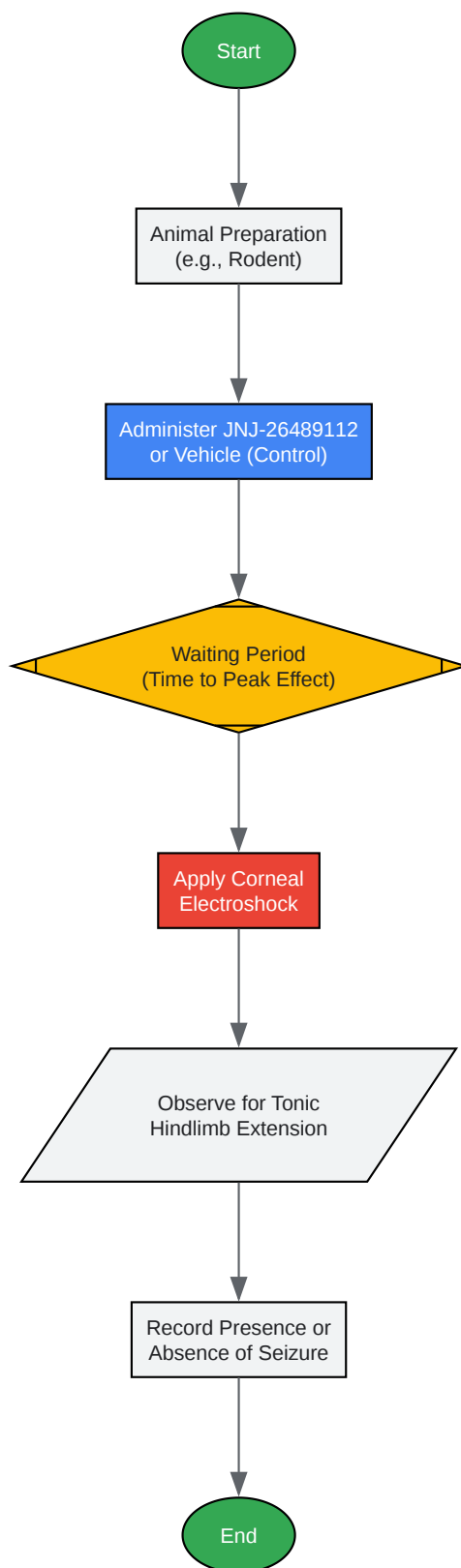
- **Voltage-Gated Sodium (Na<sup>+</sup>) Channel Inhibition:** **JNJ-26489112** inhibits voltage-gated sodium channels, which are crucial for the initiation and propagation of action potentials.[1][2] By blocking these channels, it can reduce excessive neuronal firing characteristic of epileptic seizures.
- **N-type Calcium (Ca<sup>2+</sup>) Channel Inhibition:** The compound also inhibits N-type voltage-gated calcium channels.[1][2] These channels are involved in neurotransmitter release at presynaptic terminals. Their inhibition by **JNJ-26489112** likely contributes to its anticonvulsant effects by reducing synaptic transmission.
- **Potassium (K<sup>+</sup>) Channel Opening:** **JNJ-26489112** has been shown to be effective as a potassium channel opener.[1][2] Opening of potassium channels leads to hyperpolarization of the neuronal membrane, making it more difficult for neurons to reach the threshold for firing an action potential, thereby reducing neuronal excitability.

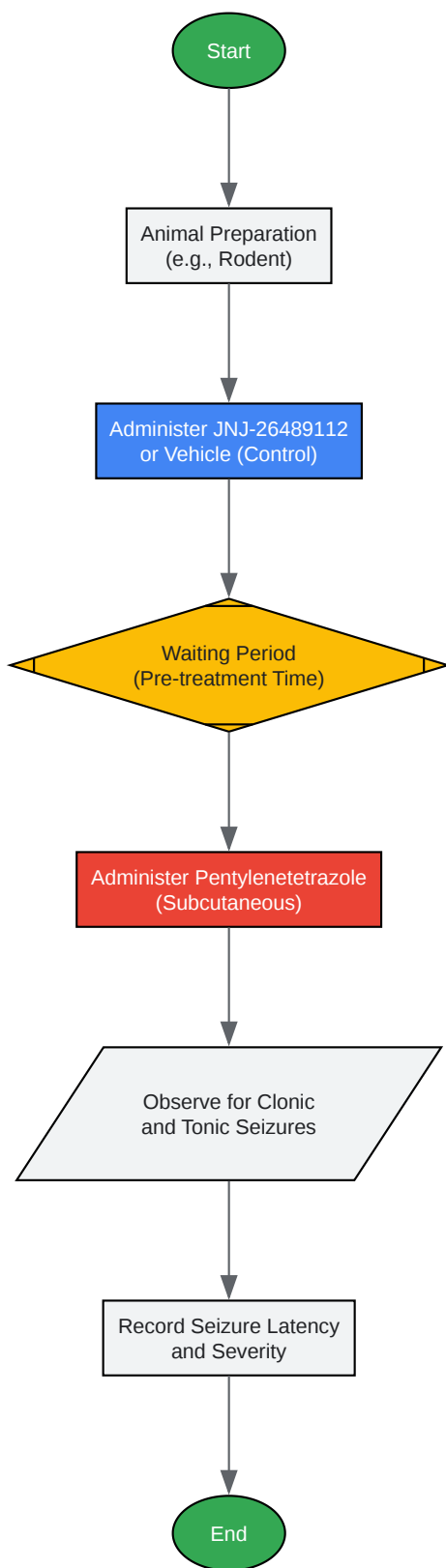
## Carbonic Anhydrase Inhibition

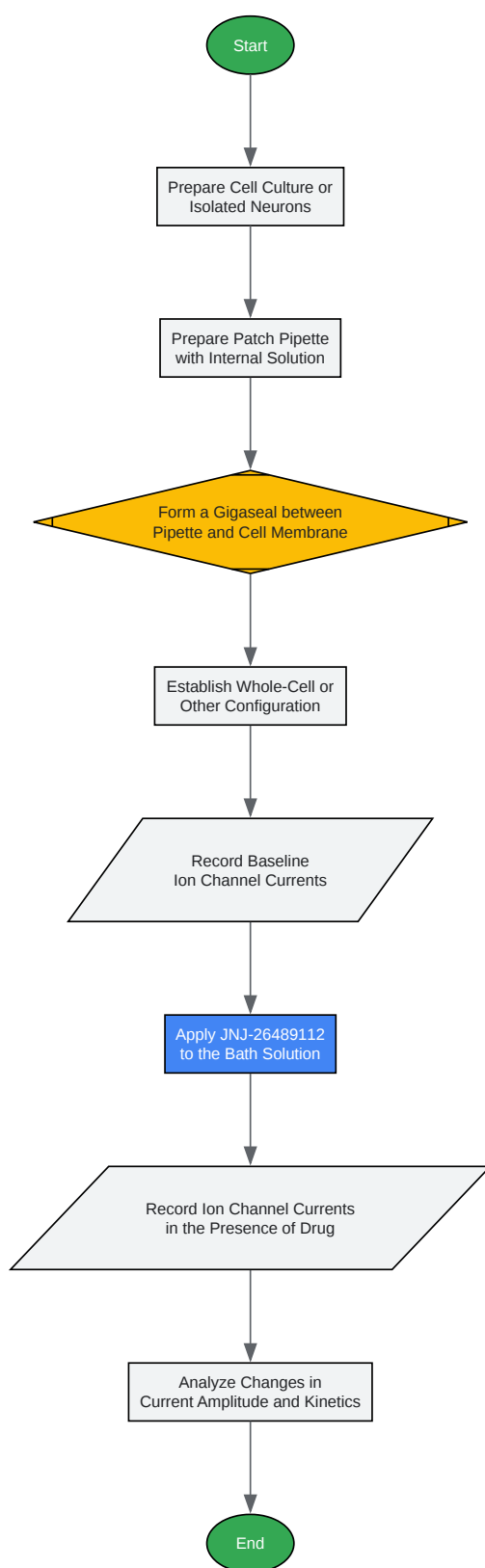
Unlike its predecessor topiramate, **JNJ-26489112** was designed to have minimal activity against carbonic anhydrase.[3] It exhibits very weak inhibition of human carbonic anhydrase-II (CA-II), with a reported IC<sub>50</sub> value of 17 μM.[2] This reduced activity is expected to result in a more favorable side-effect profile compared to topiramate.[3]

The multifaceted mechanism of action of **JNJ-26489112** is depicted in the following signaling pathway diagram.









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## References

- 1. Novel, broad-spectrum anticonvulsants containing a sulfamide group: pharmacological properties of (S)-N-[(6-chloro-2,3-dihydrobenzo[1,4]dioxin-2-yl)methyl]sulfamide (JNJ-26489112) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Novel, Broad-Spectrum Anticonvulsants Containing a Sulfamide Group: Pharmacological Properties of (S)-N-[(6-Chloro-2,3-dihydrobenzo[1,4]dioxin-2-yl)methyl]sulfamide (JNJ-26489112) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. JNJ-26489112 - Wikipedia [en.wikipedia.org]
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